

4-Bromo-2-fluoro-6-nitroanisole material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Bromo-2-fluoro-6-nitroanisole

Cat. No.: B1268318

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Technical Guide: 4-Bromo-2-fluoro-6-nitroanisole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data, physicochemical properties, and handling procedures for **4-Bromo-2-fluoro-6-nitroanisole** (CAS No. 74266-66-3). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for professionals in research and development.

Chemical Identification and Properties

4-Bromo-2-fluoro-6-nitroanisole is a substituted anisole compound with the molecular formula $C_7H_5BrFNO_3$.^{[1][2]} Its chemical structure and key identifiers are crucial for its proper handling and use in experimental settings.

Table 1: Physicochemical Properties of **4-Bromo-2-fluoro-6-nitroanisole**

Property	Value	Source(s)
CAS Number	74266-66-3	[1][2][3]
Molecular Formula	C ₇ H ₅ BrFNO ₃	[1][2]
Molecular Weight	250.02 g/mol	[1]
Appearance	White to yellowish or yellow to brown crystals, powder, or crystalline powder.	[2][3]
Melting Point	51.5 - 61 °C	[2][3]
Boiling Point	255 - 256 °C (Predicted: 309.1 ± 37.0 °C)	[2]
Density	1.716 ± 0.06 g/cm ³ (Predicted)	[2]
Flash Point	140.7 °C	[2]
Vapor Pressure	0.00119 mmHg at 25°C	[2]
Refractive Index	1.56	[2]
Solubility	Soluble in common organic solvents.	[2]

Hazard Identification and Safety

Proper hazard identification is critical for the safe handling of **4-Bromo-2-fluoro-6-nitroanisole**. This compound is classified as an irritant and requires appropriate safety precautions.[1][2]

Table 2: GHS Hazard Classification

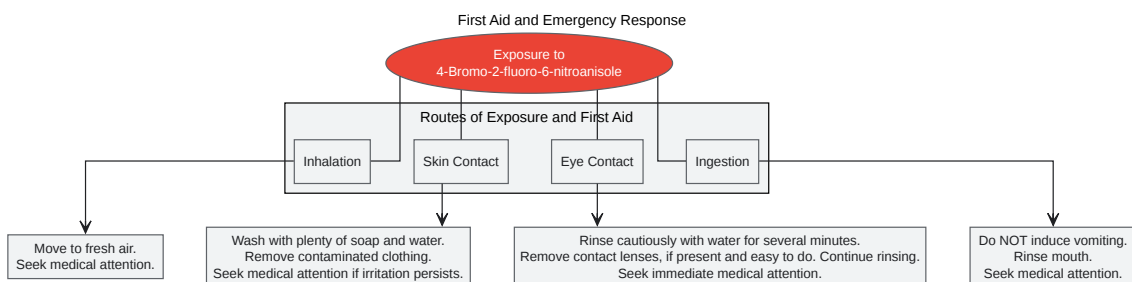
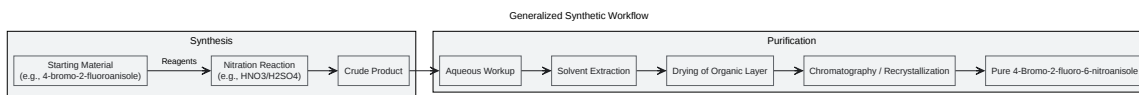
Classification	Hazard Statement	GHS Pictogram	Signal Word
Skin Irritation (Category 2)	H315: Causes skin irritation.	GHS07	Warning
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation.	GHS07	Warning
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation.	GHS07	Warning

Source:[1]

Experimental Protocols and Handling

While specific experimental protocols for the synthesis of **4-Bromo-2-fluoro-6-nitroanisole** are not readily available in the searched literature, a general synthetic approach for similar compounds involves the bromination and nitration of a substituted fluoroanisole. Researchers should develop specific protocols based on established organic synthesis methodologies.

A potential, though not explicitly detailed, synthetic route could involve the bromination of 4-fluoro-2-nitroanisole or the nitration of 4-bromo-2-fluoroanisole.[2] The following diagram illustrates a generalized workflow for such a synthesis.



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